

# Section 1: Compound Identification and Physicochemical Properties

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## Compound of Interest

Compound Name: 2-Methoxy-3-nitrobenzamide

CAS No.: 722538-98-9

Cat. No.: B2888476

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**2-Methoxy-3-nitrobenzamide** is a nitroaromatic compound used in chemical synthesis.<sup>[1][2]</sup> Understanding its fundamental properties is the first step in a thorough risk assessment.

Table 1: Physicochemical Properties of **2-Methoxy-3-nitrobenzamide**

Property	Value	Source(s)
CAS Number	<b>722538-98-9</b>	[1][3]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	196.16 g/mol	[1][2][4]
Synonyms	Benzamide, 2-methoxy-3-nitro-	[1][3]
Appearance	Solid	[3]
Purity	Typically ≥98%	[3]
Predicted Boiling Point	326.5 ± 27.0 °C	[5]
Predicted Density	1.362 ± 0.06 g/cm <sup>3</sup>	

| Storage Temperature | Room Temperature / 2-8°C Refrigerator |[2] |

## Section 2: Hazard Identification and Risk Assessment

As of this writing, comprehensive, peer-reviewed toxicological data specifically for **2-Methoxy-3-nitrobenzamide** is limited. Therefore, a conservative risk assessment must be performed based on the known hazards of structurally similar compounds, such as other nitrobenzamide and methoxy-nitrobenzamide isomers. The presence of the nitroaromatic functional group warrants careful handling.

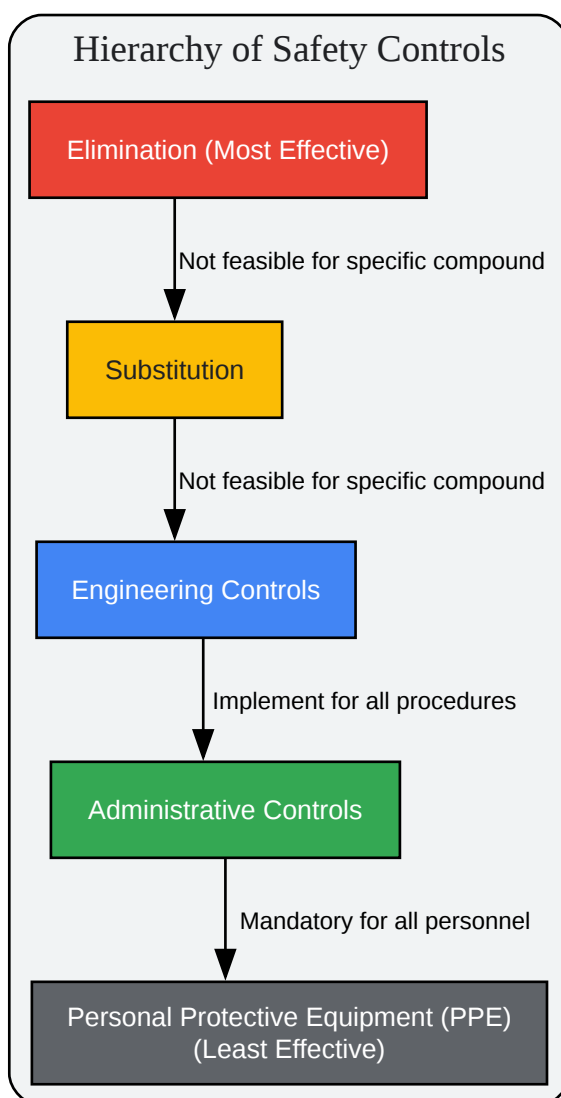
The primary anticipated hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[6]
- Skin Irritation: Causes skin irritation.[7][8]
- Eye Irritation: Causes serious eye irritation.[7][8]
- Respiratory Irritation: May cause respiratory irritation upon inhalation of dust.[8][9]

Combustion of this compound is expected to produce hazardous byproducts, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[7][10]

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered safety approach, prioritizing engineering controls over personal reliance on PPE, is mandatory. This hierarchy minimizes the risk of exposure.



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Caption: Hierarchy of controls for managing chemical exposure.

### 3.1 Engineering Controls

- Chemical Fume Hood: All weighing and transfer operations involving the solid compound must be conducted inside a certified chemical fume hood to control the potential inhalation of dust particles.[11]
- Ventilation: The laboratory must be well-ventilated to ensure low background concentrations. [12]

- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[7][13]

3.2 Personal Protective Equipment (PPE) Appropriate PPE is the final barrier against exposure and must be worn at all times when handling **2-Methoxy-3-nitrobenzamide**.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Safety goggles with side shields or a full-face shield.[11][13]	Protects against dust particles and potential splashes, addressing the risk of serious eye irritation.[8]
Hand	Chemical-resistant nitrile gloves.[6][11]	Prevents direct skin contact, mitigating the risk of skin irritation.[7] Gloves should be inspected before use and disposed of properly after handling.
Body	A flame-resistant laboratory coat, fully buttoned.[11][12]	Protects skin and personal clothing from contamination.

| Respiratory | A NIOSH/MSHA-approved respirator.[6][13] | Recommended if there is a potential for dust generation outside of a fume hood. |

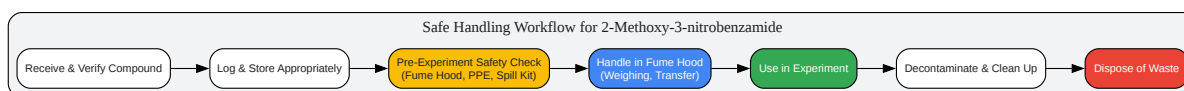
## Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols is critical for minimizing risk during routine laboratory operations.

### 4.1 Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational. Confirm the location of the nearest eyewash station and safety shower.

- Don PPE: Put on all required PPE as specified in Table 2.
- Weighing and Transfer: Conduct all manipulations of the solid compound within a chemical fume hood to contain dust.[11] Use non-sparking tools.
- Solution Preparation: When dissolving the solid, add the powder slowly to the solvent to avoid splashing.
- Post-Handling: After use, decontaminate the work surface. Remove gloves using the proper technique to avoid contaminating your skin, and wash hands thoroughly with soap and water. [6]



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Caption: Standard laboratory workflow for handling the compound.

## 4.2 Storage Requirements

- Store in a tightly sealed container to prevent moisture uptake and contamination.[6][7]
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6][7]
- Vendor recommendations vary from room temperature to refrigerated (2-8°C); for long-term stability, refrigeration is advisable.[2]

## Section 5: Emergency Procedures

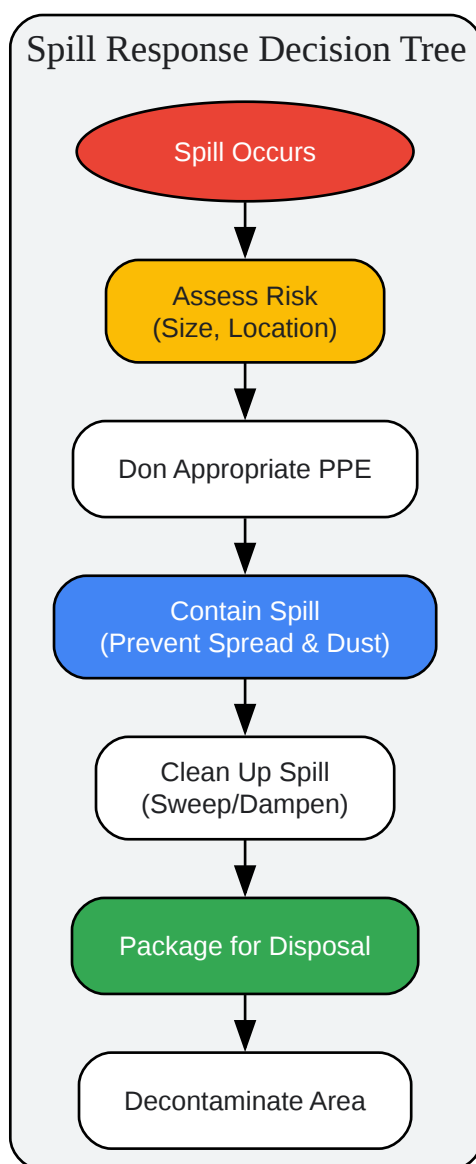
Immediate and correct response to an emergency can significantly reduce the severity of an incident.

## 5.1 First Aid Measures

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[13\]](#)[\[14\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[7\]](#)[\[14\]](#)[\[15\]](#) If irritation persists, seek medical attention.
- Eye Contact: Promptly flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse the mouth with water and call a physician or poison control center immediately.[\[6\]](#)[\[14\]](#)

## 5.2 Spill Response A minor spill of solid material should be handled as follows:

- Evacuate non-essential personnel from the area.
- Ensure the area is well-ventilated.
- Wearing the appropriate PPE (including respiratory protection), carefully sweep or vacuum the solid material into a labeled, sealed container for hazardous waste disposal.[\[7\]](#)[\[16\]](#) Avoid actions that create dust.
- Dampen the solid spill material with a suitable solvent like acetone to prevent airborne dust before transferring to a container.[\[10\]](#)
- Wash the spill area thoroughly with soap and water.[\[10\]](#)



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Caption: Decision tree for responding to a minor chemical spill.

### 5.3 Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam to extinguish a fire involving this material.[7][12][17]
- Specific Hazards: Thermal decomposition can release toxic and irritating gases, including nitrogen oxides (NO<sub>x</sub>).[7]

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[7][13][17]

## Section 6: Disposal Considerations

All waste containing **2-Methoxy-3-nitrobenzamide** must be treated as hazardous waste.

- Dispose of the chemical and any contaminated materials (e.g., gloves, absorbent paper) in a sealed, properly labeled container.
- Waste disposal must be conducted through a licensed waste management company.[6]
- Adhere strictly to all federal, state, and local environmental regulations regarding chemical waste disposal.[6][16] Do not empty into drains.[16]

## Section 7: Toxicological and Ecological Information

- Toxicology: The toxicological properties of **2-Methoxy-3-nitrobenzamide** have not been fully investigated.[16] The hazard assessment is based on structural analogs which indicate potential for irritation and harm if swallowed.[6][7][8]
- Ecology: Specific ecological data is not available. To prevent environmental contamination, this chemical should not be released into the environment.[7][16] Avoid discharge into drains or watercourses.[18][19]

This guide provides a framework for the safe handling of **2-Methoxy-3-nitrobenzamide** based on available data and established safety principles. It is incumbent upon all users to review this information and integrate it into their specific laboratory safety protocols.

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